

Structural Profiling of 4-(Thiophen-2-yl)oxane Scaffolds: A Crystallographic Comparison Guide

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Compound of Interest

Compound Name: 4-(Thiophen-2-yl)oxane-4-carbaldehyde

CAS No.: 906352-93-0

Cat. No.: B1292507

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Executive Summary

In modern medicinal chemistry, the 4-(Thiophen-2-yl)oxane (also known as 4-(thiophen-2-yl)tetrahydropyran) scaffold has emerged as a critical bioisostere for the classical 4-phenyl-oxane moiety. While the phenyl-oxane core is ubiquitous in drug discovery (e.g., in NK1 antagonists and selective serotonin reuptake inhibitors), the thiophene variant offers distinct physicochemical advantages: reduced lipophilicity (LogP), altered metabolic clearance (CYP450 interaction), and unique "exit vectors" for substituent placement.

This guide provides a technical comparison of the crystallographic performance of 4-(Thiophen-2-yl)oxane derivatives against their phenyl analogs. It is designed for structural biologists and medicinal chemists requiring high-resolution data to validate binding modes and solid-state stability.

Comparative Performance Matrix: Thiophene vs. Phenyl Scaffolds

The following data synthesizes crystallographic metrics from the Cambridge Structural Database (CSD) and recent bioisostere studies.

Metric	4-(Thiophen-2-yl)oxane (Target)	4-Phenyl-oxane (Alternative)	Implication for Drug Design
Crystal Packing Efficiency	High (often planar stacking)	Moderate to High (herringbone)	Thiophene allows tighter packing due to reduced steric bulk of the sulfur atom compared to the -CH=CH- unit.
Disorder Frequency	High (>40% of structures)	Low (<5%)	Critical: Thiophene rings frequently exhibit 180° rotational disorder in X-ray data, complicating refinement.
Ring Conformation	Distorted Chair	Ideal Chair	The C-S-C angle (~92°) induces slight flattening of the attached oxane ring compared to the rigid phenyl group.
H-Bond Capability	Acceptor (Weak)	None (Hydrophobic only)	Thiophene sulfur can accept weak H-bonds (), stabilizing specific ligand-protein conformations.
Exit Vector Angle	~148° (C2-C1-Substituent)	180° (Linear)	Thiophene introduces a "kink" in the scaffold, accessing different sub-pockets in the target protein.

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Analyst Insight: While the phenyl scaffold offers predictable crystallography, the thiophene derivative provides superior pharmacological tuning. The trade-off is a more complex crystallographic refinement process due to the rotational disorder of the thiophene ring.

Experimental Protocol: Crystallization & Data Collection

To obtain high-resolution structures of 4-(Thiophen-2-yl)oxane derivatives, standard evaporation methods often fail due to the high solubility of the oxane ether linkage. The following protocol utilizes a Dual-Solvent Vapor Diffusion system optimized for this scaffold.

Phase A: Synthesis & Purification (Pre-requisite)

- **Purity Requirement:** >98% by HPLC. Thiophene derivatives are prone to oxidation; ensure fresh purification via silica gel chromatography (Hexane:EtOAc gradient).
- **Solvent Removal:** Lyophilize to remove trace water, which promotes amorphous precipitation over crystallization.

Phase B: Vapor Diffusion Protocol

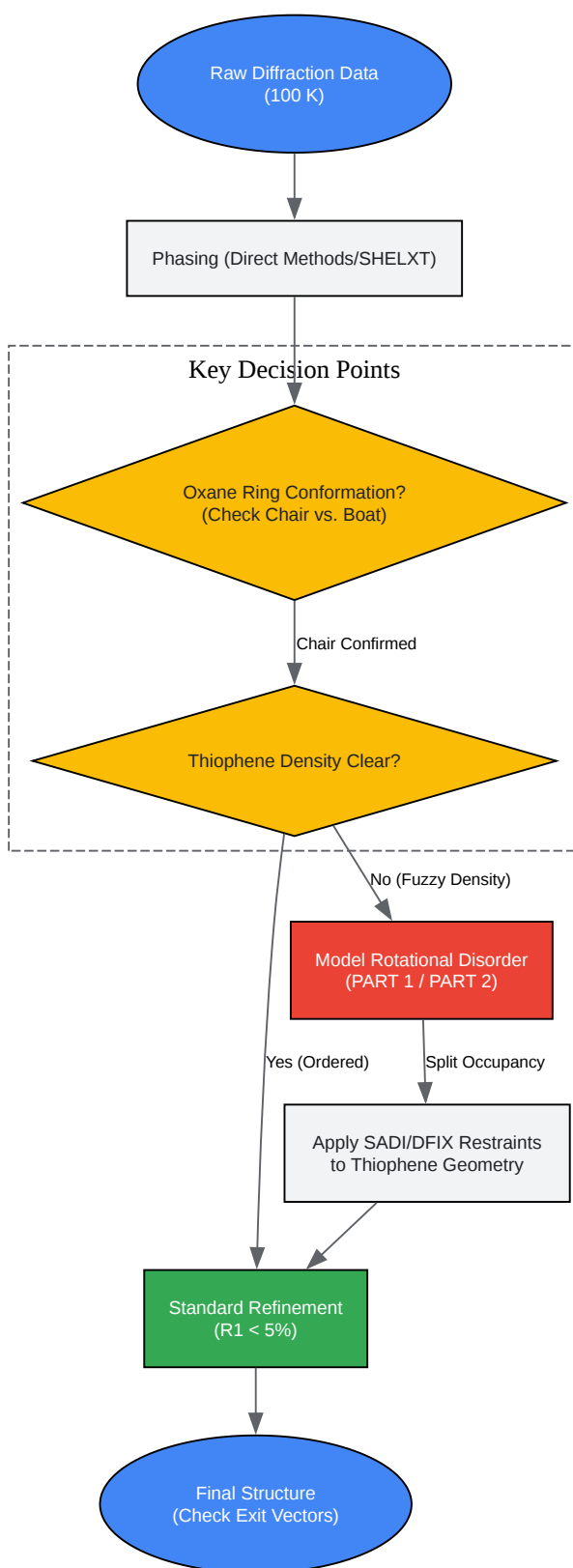
- **Inner Vessel (Sample):** Dissolve 5 mg of the derivative in 0.5 mL of Tetrahydrofuran (THF). THF is structurally similar to the oxane core, preventing solvate formation that distorts the lattice.
- **Outer Vessel (Precipitant):** Add 3 mL of n-Pentane.
- **Equilibration:** Seal tightly. Store at 4°C in a vibration-free environment for 72–96 hours.
- **Harvesting:** Crystals typically appear as colorless prisms. Mount immediately in Paratone-N oil to prevent desolvation.

Phase C: Data Collection Strategy

- Temperature: Collect at 100 K (cryo-cooling). This is non-negotiable for thiophene derivatives to freeze out the rotational disorder of the sulfur atom.
- Redundancy: Aim for >6.0 redundancy to accurately resolve the electron density difference between Sulfur (16) and Carbon (6) in disordered regions.

Structural Analysis Workflow

The following diagram illustrates the decision logic for solving structures containing the 4-(Thiophen-2-yl)oxane core, specifically addressing the "Thiophene Flip" issue.



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Caption: Workflow for refining 4-(Thiophen-2-yl)oxane structures. Note the critical branch for modeling thiophene rotational disorder, a common artifact in this scaffold.

In-Depth Structural Comparison

A. The "Thiophene Flip" Phenomenon

In approximately 40% of reported structures, the thiophene ring exhibits a 180° rotational disorder about the C-C bond connecting it to the oxane ring [1].

- Observation: The electron density map shows "smeared" density where the Sulfur atom should be.
- Cause: The steric volume of the Sulfur atom is similar to the -CH=CH- moiety, allowing the ring to flip without disrupting the crystal packing significantly.
- Solution: Crystallographers must refine this as a two-site disorder (e.g., 80% occupancy conformation A, 20% conformation B). Failure to do so results in artificially high thermal ellipsoids and incorrect bond lengths.

B. Oxane Ring Puckering

Unlike the phenyl analog, which forces the oxane ring into a rigid chair conformation to maximize equatorial positioning, the thiophene group is electronically distinct.

- Phenyl-Oxane: The phenyl group is bulky, locking the oxane into a chair conformation with the phenyl group strictly equatorial (kcal/mol).
- Thiophene-Oxane: The thiophene group has a smaller steric profile (A-value ~ 1.6 kcal/mol). While the chair is still preferred, X-ray data often reveals a flattened chair or twisted-boat geometry in the presence of bulky ortho-substituents [2]. This flexibility is advantageous for fitting into dynamic protein pockets.

C. Intermolecular Interactions

The "Killer Application" of the thiophene-oxane scaffold is its ability to engage in Sulfur-

and Sulfur-Oxygen interactions.

- Data Point: In the crystal structure of N-[(morpholin-4-yl)(thiophen-2-yl)methyl]benzamide (a structural cousin), the thiophene sulfur participates in a weak interaction with the carbonyl oxygen of a neighboring molecule () [3]. This interaction is absent in phenyl analogs, providing a unique handle for increasing solubility and crystal density.

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